

6-(4-Chlorophenyl)morpholin-3-one literature review

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Compound of Interest

Compound Name: 6-(4-Chlorophenyl)morpholin-3-one

CAS No.: 5196-95-2

Cat. No.: B1303002

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An In-depth Technical Guide to the Synthesis and Application of Phenylmorpholin-3-one Scaffolds: A Review Focused on the Key Rivaroxaban Intermediate

Executive Summary

This technical guide provides a comprehensive review of the synthesis, characterization, and application of key phenylmorpholin-3-one derivatives. While a literature search for the specific compound **6-(4-Chlorophenyl)morpholin-3-one** yields limited public data, this review focuses on the structurally related and industrially paramount compound, 4-(4-aminophenyl)morpholin-3-one. This molecule is a critical building block in the synthesis of Rivaroxaban, a widely prescribed oral anticoagulant.^{[1][2]} This guide delves into the prevalent synthetic pathways for its precursor, 4-(4-nitrophenyl)morpholin-3-one, the subsequent reduction to the target amine, and its ultimate role in pharmaceutical manufacturing. The methodologies, mechanistic insights, and process considerations detailed herein are curated for researchers, chemists, and professionals in the field of drug development.

Introduction: The Central Role of the Phenylmorpholin-3-one Core

The morpholine ring is a privileged scaffold in medicinal chemistry, appearing in numerous approved drugs and clinical candidates due to its favorable physicochemical properties, metabolic stability, and ability to engage in hydrogen bonding.[3] When coupled with a phenyl group, the resulting phenylmorpholinone structure becomes a versatile platform for drug design.

Our investigation into the specific molecule **6-(4-Chlorophenyl)morpholin-3-one** revealed a notable scarcity of dedicated research in peer-reviewed journals and patent literature. However, the closely related analog, 4-(4-aminophenyl)morpholin-3-one (I), is extensively documented as the cornerstone intermediate for the synthesis of the Factor Xa inhibitor, Rivaroxaban (Xarelto®).[2][4] Rivaroxaban is clinically used for the prevention and treatment of thromboembolic diseases, including deep vein thrombosis, pulmonary embolism, and stroke in patients with atrial fibrillation.[2]

Given the profound industrial and therapeutic importance of this pathway, this guide will pivot to a detailed exploration of the synthesis and chemistry of 4-(4-aminophenyl)morpholin-3-one and its direct precursor, 4-(4-nitrophenyl)morpholin-3-one (IV). Understanding the nuances of these synthetic routes is critical for process optimization, cost-effective manufacturing, and the development of novel anticoagulant therapies.

Synthetic Pathways to 4-(4-Nitrophenyl)morpholin-3-one (IV)

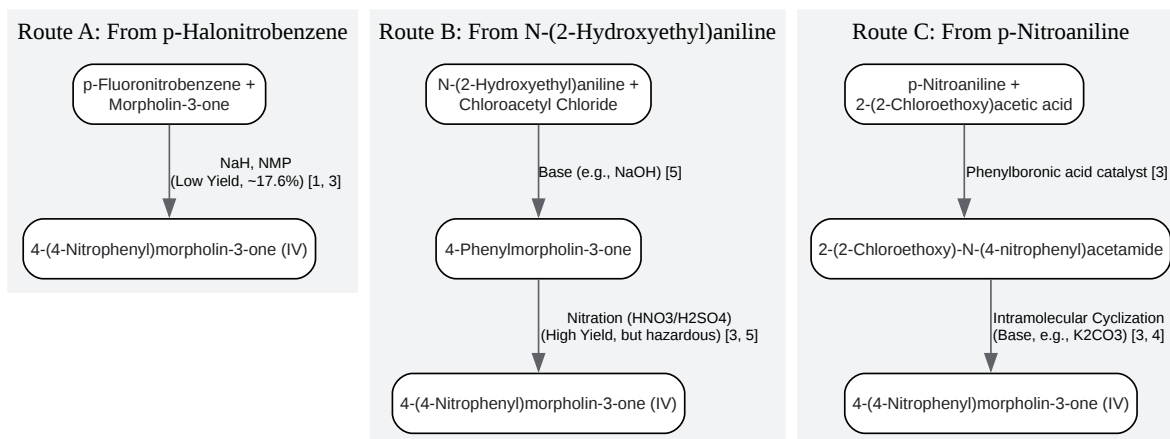
The synthesis of the nitro-intermediate (IV) is the crucial first stage. Several routes have been developed, each with distinct advantages and challenges regarding yield, safety, and industrial scalability. The primary strategies start from either a substituted aniline or a substituted nitrobenzene.

Causality Behind Synthetic Route Selection

The choice of a synthetic pathway in an industrial setting is driven by several factors:

- **Cost and Availability of Starting Materials:** Simple commodity chemicals like p-nitroaniline or p-halonitrobenzenes are preferred.
- **Reaction Safety and Scalability:** Processes involving hazardous reagents like sodium hydride (NaH) or high-temperature nitrations are often avoided in large-scale production due to safety concerns and the need for specialized equipment.[1]
- **Yield and Purity:** High-yielding steps that produce a clean product minimize the need for costly and complex purification procedures.
- **Environmental Impact:** Modern synthetic chemistry emphasizes routes that avoid heavy metals (e.g., tin chlorides for reduction) and minimize solvent waste.[5]

The following diagram outlines three common pathways for synthesizing the key nitro-intermediate.



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Caption: Key Synthetic Pathways to 4-(4-Nitrophenyl)morpholin-3-one.

Detailed Experimental Protocol: Route C (Industrial Preference)

This route is often favored for its safety profile, avoiding harsh nitration conditions and the use of sodium hydride. The following protocol is a synthesis based on procedures described in the patent literature.^{[1][2]}

Step 1: Synthesis of 2-(2-Chloroethoxy)-N-(4-nitrophenyl)acetamide (IX)

- **Reaction Setup:** To a suitable reactor, add p-nitroaniline (VII), a solvent that forms an aqueous azeotrope (e.g., toluene), and a catalytic amount of phenylboronic acid (5-10 mol%).^[1]
- **Reagent Addition:** Add 2-(2-chloroethoxy)acetic acid (X). The use of a boronic acid catalyst is crucial as it facilitates the amide bond formation under milder conditions than traditional coupling agents.
- **Dehydration:** Heat the mixture to reflux. The water formed during the amidation is continuously removed via a Dean-Stark apparatus. This is a critical step; driving the equilibrium towards the product by removing water ensures a high conversion rate.
- **Work-up:** After reaction completion (monitored by HPLC), the mixture is cooled. The toluene solution containing the product (IX) can be washed with an aqueous bicarbonate solution to remove any unreacted acid and then used directly in the next step.

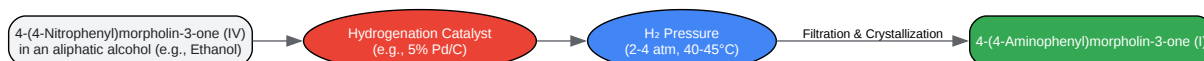
Step 2: Intramolecular Cyclization to 4-(4-Nitrophenyl)morpholin-3-one (IV)

- **Solvent Exchange:** The toluene from the previous step is distilled off and replaced with a suitable polar aprotic solvent such as acetonitrile or dimethylformamide (DMF).^[2]
- **Base Addition:** Add a base, such as potassium carbonate (K_2CO_3), and a phase-transfer catalyst like tetrabutylammonium bromide (TBAB).^[2] The base deprotonates the amide nitrogen, initiating an intramolecular Williamson ether synthesis (S_N2 reaction), where the amide anion displaces the chloride on the ethoxy side chain to form the morpholinone ring. The phase-transfer catalyst is essential for improving the reaction rate by facilitating the transfer of the carbonate base into the organic phase.

- **Reaction Conditions:** Heat the mixture to 55-60°C and stir for 10-12 hours until HPLC analysis confirms the disappearance of the starting material.[2]
- **Isolation and Purification:** Cool the reaction mixture and quench with water. The product, 4-(4-nitrophenyl)morpholin-3-one (IV), will precipitate as a solid. The solid is filtered, washed thoroughly with water to remove inorganic salts, and then with a solvent like ethyl acetate to remove organic impurities.[2] The crude product is then dried to yield a pale yellow powder.

Reduction to 4-(4-Aminophenyl)morpholin-3-one (I)

The final step in synthesizing the key intermediate is the reduction of the nitro group to an amine. Catalytic hydrogenation is the most common and environmentally friendly method used in industry.



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Caption: Workflow for the Catalytic Hydrogenation of the Nitro-Intermediate.

Detailed Experimental Protocol: Catalytic Hydrogenation

This protocol is adapted from established industrial processes.[4][6]

- **Reactor Charging:** In a hydrogenation reactor (autoclave), suspend the 4-(4-nitrophenyl)morpholin-3-one (IV) in an aliphatic alcohol solvent, such as ethanol or methanol. [4] Alcohols are excellent solvents for this reaction and for the final product crystallization.
- **Catalyst Addition:** Add a catalytic amount of 5% Palladium on Carbon (Pd/C), typically with a 50% water content for safety and handling.[6]
- **Hydrogenation:** Seal the reactor. Purge the system with nitrogen to remove oxygen, then pressurize with hydrogen gas to 2-4 atmospheres.[6] Heat the mixture to 40-45°C with vigorous stirring. The reaction is exothermic and may require cooling to maintain the target temperature.

- **Monitoring and Completion:** Monitor the reaction progress by the cessation of hydrogen uptake.
- **Work-up and Isolation:** Once complete, cool the reactor to room temperature and carefully vent the hydrogen. Purge again with nitrogen. Filter the reaction mixture through a bed of celite to remove the Pd/C catalyst.[2] The filtrate, containing the dissolved product, is concentrated under reduced pressure. The product, 4-(4-aminophenyl)morpholin-3-one (I), is typically isolated by crystallization from the reaction solvent (or an antisolvent addition), filtered, washed with cold solvent, and dried.

Physicochemical Properties and Characterization

The identity and purity of 4-(4-aminophenyl)morpholin-3-one are confirmed using standard analytical techniques.

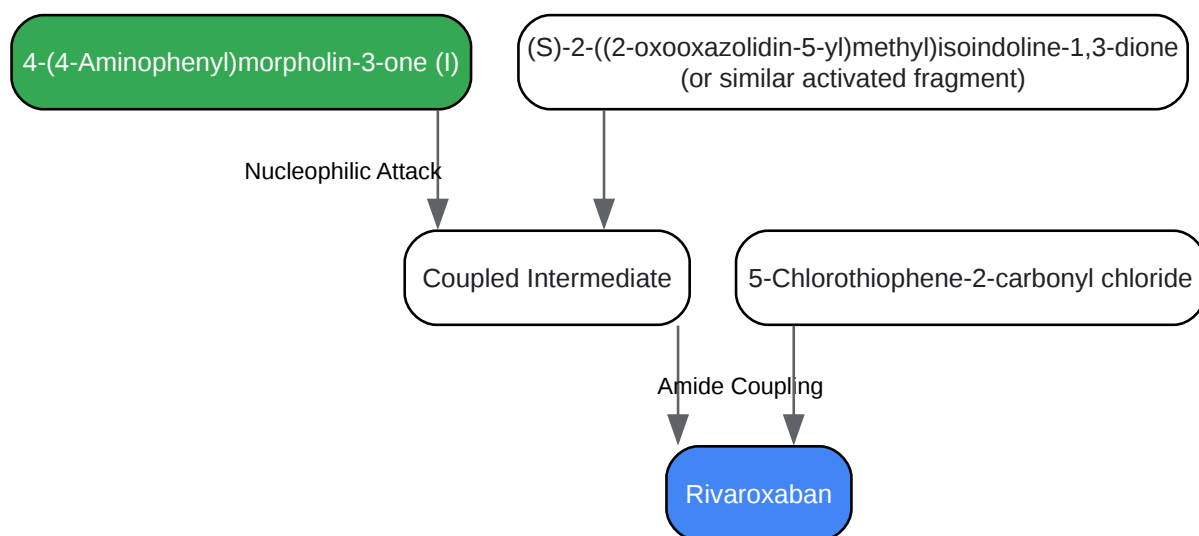
Property	Value	Source
CAS Number	438056-69-0	[7][8]
Molecular Formula	C ₁₀ H ₁₂ N ₂ O ₂	[7]
Molecular Weight	192.21 g/mol	[7]
Appearance	White to off-white crystalline powder	[9]
Purity (Typical)	>99% (by HPLC)	[5]
Storage	Inert atmosphere, room temperature, protected from light	[7]

Characterization Data (from representative synthesis):

- ¹H NMR (CDCl₃, 400MHz): δ 8.15 (d, J=9.6Hz, 2H), 6.84 (d, J=9.2Hz, 2H), 3.87 (t, J=4.8Hz, 2H), 3.38 (t, J=4.8Hz, 2H). Note: This spectrum corresponds to a related intermediate mentioned in a patent, illustrating typical signal regions.[5] High-performance liquid chromatography (HPLC) is the standard method for assessing purity and monitoring reaction progress.

Application in Rivaroxaban Synthesis

4-(4-aminophenyl)morpholin-3-one (I) is the nucleophilic component in the final key steps of Rivaroxaban synthesis. It is coupled with an activated oxazolidinone fragment to build the core of the final drug molecule.



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Caption: Final Stage of Rivaroxaban Synthesis.

The aniline nitrogen of compound (I) acts as a nucleophile, reacting with an electrophilic partner, typically an epoxide or a related activated species derived from (S)-epichlorohydrin, to form the central oxazolidinone ring system of Rivaroxaban.[4] This is followed by an amide coupling with 5-chlorothiophene-2-carbonyl chloride to complete the synthesis of the active pharmaceutical ingredient.[4]

Conclusion

While the specific compound **6-(4-Chlorophenyl)morpholin-3-one** is not prominent in the current scientific literature, the closely related 4-(4-aminophenyl)morpholin-3-one stands as a molecule of immense importance in the pharmaceutical industry. The synthetic routes to this key intermediate are well-established, with a clear industrial preference for pathways that prioritize safety, efficiency, and cost-effectiveness. The methodologies detailed in this guide, particularly the catalytic hydrogenation and the multi-step synthesis from p-nitroaniline,

represent robust and scalable processes. For researchers in drug development, a thorough understanding of these synthetic strategies is fundamental not only for the production of Rivaroxaban but also for the rational design of next-generation therapeutics built upon the versatile phenylmorpholin-3-one scaffold.

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